

# A Guide to Inter-laboratory Comparison of Butoconazole Quantification Methods

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## Compound of Interest

Compound Name: Butoconazole-d5 (nitrate)

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This guide provides a comprehensive comparison of various analytical methods for the quantification of Butoconazole, a broad-spectrum imidazole antifungal agent. The information presented herein is curated from peer-reviewed scientific literature and aims to assist researchers and analytical chemists in selecting the most appropriate method for their specific needs, whether for quality control, pharmacokinetic studies, or formulation development. This document outlines the experimental protocols and performance data of commonly employed techniques, including High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography (UPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Spectrophotometry.

## Overview of Analytical Methods

The quantification of Butoconazole in various matrices, such as bulk drug substances, pharmaceutical formulations, and biological fluids, is crucial for ensuring its quality, safety, and efficacy. A variety of analytical techniques have been developed and validated for this purpose. [1] These methods offer a range of sensitivities, specificities, and throughput capabilities. The choice of method often depends on the specific application, the nature of the sample matrix, and the available instrumentation.

High-Performance Liquid Chromatography (HPLC) is a widely used technique for the separation and quantification of Butoconazole. [2][3] It offers good resolution and sensitivity.

Ultra-Performance Liquid Chromatography (UPLC), a more recent advancement, provides faster analysis times and improved resolution compared to conventional HPLC.[3]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is a highly sensitive and selective method, particularly suitable for the determination of low concentrations of Butoconazole in complex biological matrices like human plasma.[1][4]

Spectrophotometry offers a simpler and more cost-effective approach for the quantification of Butoconazole, often employed for routine quality control of pharmaceutical formulations.[5][6]

## Quantitative Performance Data

The following tables summarize the key performance parameters of different analytical methods for Butoconazole quantification, providing a basis for inter-laboratory comparison.

Table 1: Comparison of Chromatographic Methods for Butoconazole Quantification

Parameter	HPLC Method 1[2]	UPLC Method[3]	LC-MS/MS Method[4]
Linearity Range	Not Specified	80 - 120 µg/mL	0.10 - 30.00 ng/mL
Accuracy (% Recovery)	Not Specified	Not Specified	93.51 - 106.85%
Precision (%RSD)	Not Specified	Within Limits	< 10%
Limit of Detection (LOD)	Not Specified	Not Specified	Not Specified
Limit of Quantification (LOQ)	Not Specified	Not Specified	0.10 ng/mL
Internal Standard	Not Specified	Not Specified	Pomalidomide

Table 2: Performance Data for Spectrophotometric Method for Butoconazole Quantification[5]  
[6]

Parameter	Value
Linearity Range	14.2 – 45.1 µg/mL
Accuracy (% Recovery)	98.20 - 101.3%
Precision (%RSD)	0.3314 - 1.011%
Limit of Detection (LOD)	4.3 µg/mL
Limit of Quantification (LOQ)	13.27 µg/mL
Molar Absorptivity	Not Specified
Sandell's Sensitivity	0.017 µg/cm <sup>2</sup>

## Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

### High-Performance Liquid Chromatography (HPLC) Method[2]

- Instrumentation: High-Performance Liquid Chromatograph.
- Chromatographic Column: C18 column.
- Mobile Phase: Methanol and water in a ratio of 65:35. The aqueous phase may contain a phosphate buffer like potassium dihydrogen phosphate.
- Flow Rate: 1 mL/min.
- Detection Wavelength: 220 nm.
- Column Temperature: 25 °C.
- Sample Preparation: Dissolve an appropriate amount of Butoconazole nitrate in the mobile phase to obtain a concentration of 0.5 mg/mL.
- Injection Volume: 20 µL.

## Ultra-Performance Liquid Chromatography (UPLC) Method[3]

- Instrumentation: Waters Acquity UPLC system with a UV-Visible detector.
- Chromatographic Column: Acquity BEH C18 (50×2.1mm, 1.7μ).
- Mobile Phase: A 50:50 mixture of 0.05 M Sodium dihydrogen orthophosphate buffer (pH adjusted to 3.1) and Acetonitrile.
- Flow Rate: 0.25 mL/min.
- Detection: UV detector.
- Sample Preparation: Prepare standard solutions in the concentration range of 80 μg/mL to 120 μg/mL.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method[4]

- Instrumentation: Agilent 1200 HPLC system coupled with a mass spectrometer.
- Chromatographic Column: Waters Xterra C18 column (3 μm, 3.0 × 50.0 mm).
- Mobile Phase: Gradient elution with Solvent A (0.1% formic acid in water) and Solvent B (acetonitrile: methanol, 30:70, v/v).
- Flow Rate: 0.5 mL/min.
- Detection: Positive electrospray ionization in Multiple Reaction Monitoring (MRM) mode.
- Sample Preparation (Human Plasma): Liquid-liquid extraction using tert-butyl methyl ether.
- Analysis Time: 5.5 min.

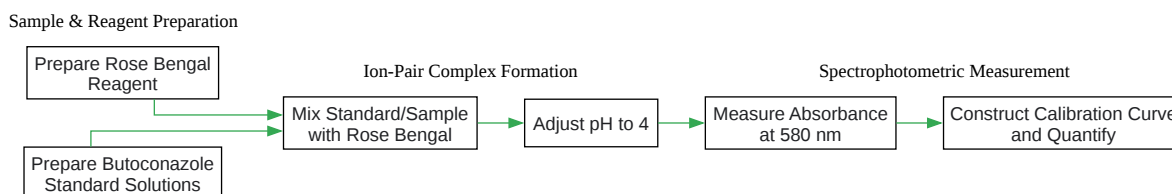
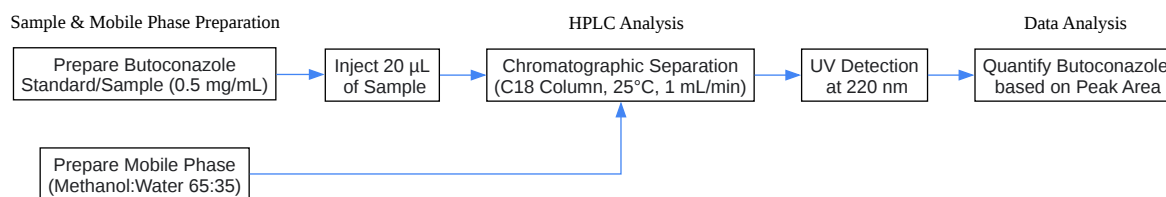
## Spectrophotometric Method[5][6]

- Instrumentation: UV-Vis Spectrophotometer.

- Principle: Based on the formation of an ion-pair complex between Butoconazole nitrate and Rose Bengal reagent.
- Reagent: Rose Bengal.
- pH: The reaction is carried out at pH 4.
- Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ): 580 nm.
- Procedure:
  - Prepare a series of standard solutions of Butoconazole nitrate.
  - Add Rose Bengal reagent to each standard solution.
  - Adjust the pH to 4 using a suitable buffer.
  - Measure the absorbance of the resulting ion-pair complex at 580 nm against a reagent blank.
  - Construct a calibration curve by plotting absorbance versus concentration.

## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for the quantification of Butoconazole using different analytical techniques.



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## References

- 1. researchgate.net [researchgate.net]
- 2. CN101464433A - Method for measuring Butoconazole nitrate related substance by high efficiency liquid chromatography - Google Patents [patents.google.com]
- 3. pharmahealthsciences.net [pharmahealthsciences.net]
- 4. researchgate.net [researchgate.net]

- 5. Spectrophotometric Determination of Fluconazole, Voriconazole and Butoconazole nitrate by Ion-Pair Formation with Rose Bengal Reagent. [ejchem.journals.ekb.eg]
- 6. ejchem.journals.ekb.eg [ejchem.journals.ekb.eg]
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